

# Application Notes and Protocols: Reduction of 3,5-Difluoro-4-nitroaniline

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## Compound of Interest

Compound Name: 3,5-Difluoro-4-nitroaniline

Cat. No.: B040434

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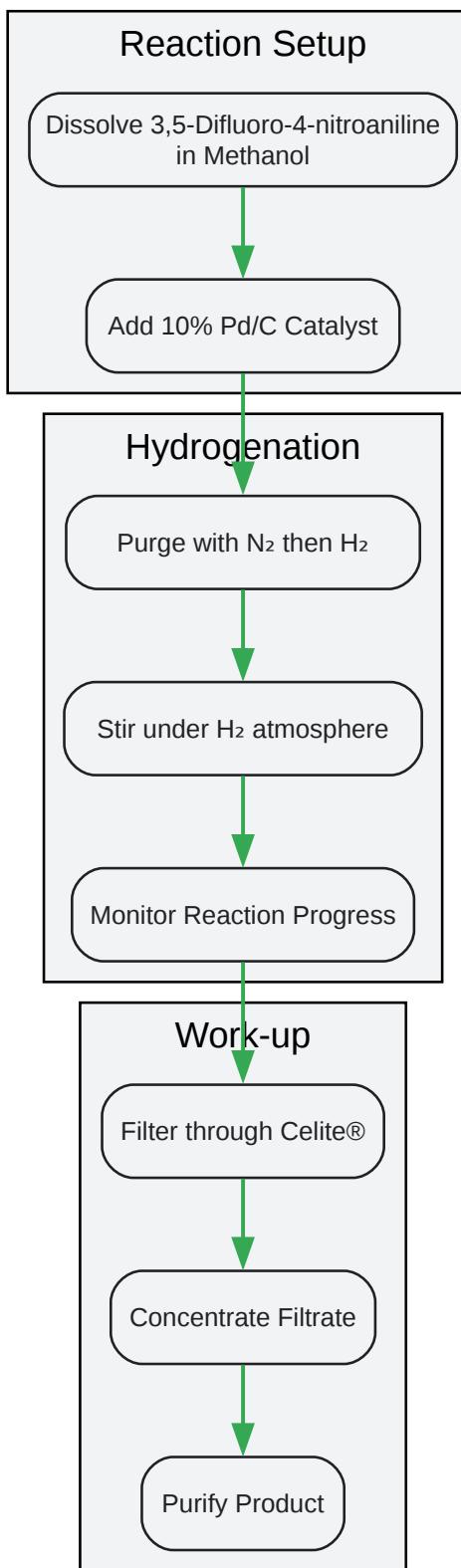
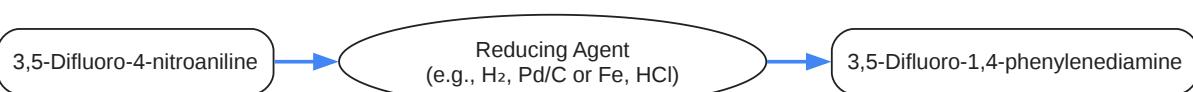
For Researchers, Scientists, and Drug Development Professionals

## Introduction

The reduction of the nitro group in **3,5-Difluoro-4-nitroaniline** is a critical transformation in synthetic organic chemistry, yielding 3,5-difluoro-1,4-phenylenediamine. This resulting diamine is a valuable building block in the synthesis of various pharmaceuticals and advanced materials. The presence of fluorine atoms can enhance the metabolic stability, binding affinity, and pharmacokinetic properties of drug candidates. This document provides detailed application notes and experimental protocols for the efficient reduction of **3,5-Difluoro-4-nitroaniline**, focusing on common and effective methodologies.

## Chemical Transformation

The fundamental chemical transformation involves the reduction of a nitro group ( $-\text{NO}_2$ ) to an amino group ( $-\text{NH}_2$ ).



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